

Essential Safety and Operational Guidance for 2-(4-Fluorophenyl)pyridine

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)pyridine

Cat. No.: B1266597

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This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and detailed handling and disposal procedures for **2-(4-Fluorophenyl)pyridine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and to serve as a preferred source for chemical handling information.

Chemical and Hazard Profile

2-(4-Fluorophenyl)pyridine is an organic compound with potential hazards that necessitate stringent safety measures.^[1] While comprehensive toxicological data is not available, information on similar compounds suggests it should be handled with a high degree of caution.^[2] The primary known hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[3][4]}

Quantitative Data Summary

The physical and chemical properties of **2-(4-Fluorophenyl)pyridine** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₈ FN	[1][5]
Molecular Weight	173.19 g/mol	[1]
Appearance	White to light yellow/orange powder or crystal	[1]
Melting Point	38.0 - 65 °C	[1]
Boiling Point	~276.7 °C (at 760 mmHg); 119 °C (at 6 mmHg)	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, DMF, DCM)	[1]
Exposure Limits	Not established	[3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. All PPE should be inspected prior to use and decontaminated or disposed of properly after handling the compound.[6]

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles & Face Shield	Tightly fitting safety goggles are required at all times.[7] A face shield should be worn over goggles when there is a splash hazard.[2][6]
Hand Protection	Chemical-Resistant Gloves	Wear protective gloves.[1][3][4] Nitrile gloves are suitable for short-term use; inspect for damage before use and replace immediately after contamination.[6]
Body Protection	Laboratory Coat	A fully buttoned lab coat is required to protect skin and personal clothing.[6]
Respiratory Protection	Respirator / Ventilation	Always handle this compound in a well-ventilated area or a certified chemical fume hood to avoid inhaling fumes, vapors, or dust.[3][4] If ventilation is inadequate, a NIOSH-approved respirator is necessary.[2]

Operational and Disposal Plans

The following procedural guidance outlines the safe handling, storage, emergency response, and disposal of **2-(4-Fluorophenyl)pyridine**.

Safe Handling Protocol

- Preparation: Before beginning work, ensure the designated area, preferably a chemical fume hood, is clean and uncluttered. Confirm that an eyewash station and safety shower are accessible.[3][4][8]

- Donning PPE: Wear all required PPE as specified in the table above.
- Handling: Avoid all direct contact with the chemical.[3][4] Prevent the generation of dust and aerosols.[4] Keep the container tightly closed when not in use.[3][4]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[3][4] Wash hands thoroughly with soap and water after handling is complete.[3][4][7]
- Post-Handling: Decontaminate all work surfaces and equipment after use. Properly dispose of all contaminated waste.

Storage Procedures

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3][4]
- Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[1]
- Store away from sources of ignition.[3][4]

Emergency Procedures

In Case of Exposure:

- Skin Contact: Immediately remove contaminated clothing.[3][4] Flush the affected skin with plenty of soap and running water for at least 15 minutes.[3][4] Seek medical attention if irritation develops or persists.[3][4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3][4] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air immediately.[3][4] If breathing is difficult or stops, provide artificial respiration.[3][4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[9] Rinse the mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.

In Case of a Spill:

- Alert & Evacuate: Alert personnel in the immediate area and evacuate if the spill is large.
- Control: Ensure adequate ventilation and eliminate all ignition sources.[3]
- Contain: Wearing appropriate PPE, prevent the spill from spreading or entering drains.[3][4]
- Clean-Up: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).[3][4] Collect the material into a suitable, sealed container for hazardous waste disposal.[3][10]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.[10]

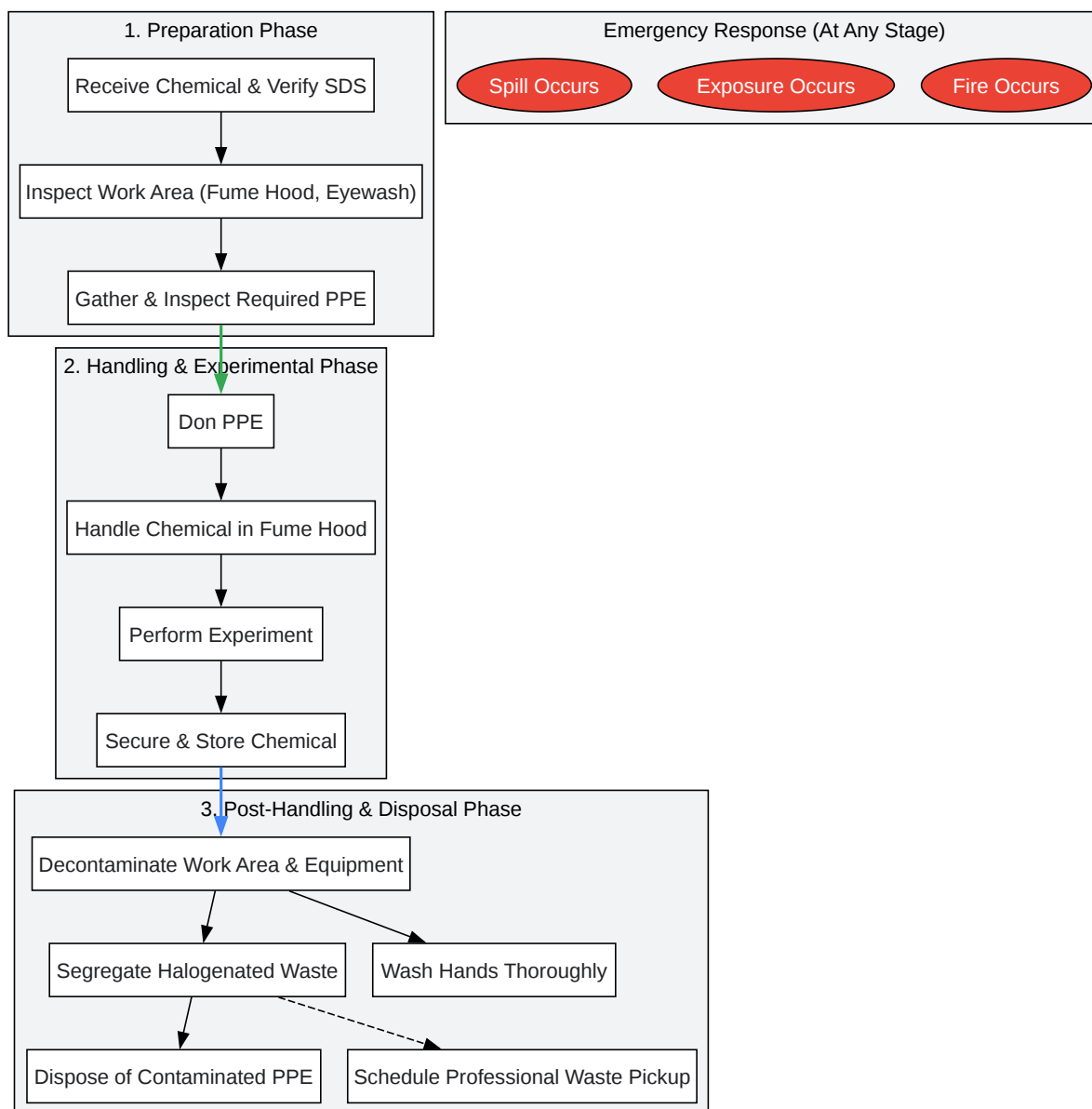
Disposal Plan

All waste containing **2-(4-Fluorophenyl)pyridine** must be treated as hazardous waste. Do not dispose of it down the drain or in general trash.[10]

- Segregation: Collect all waste, including contaminated PPE and cleaning materials, in a designated and clearly labeled "Halogenated Organic Waste" container.[10]
- Containerization: Use a sealed, chemically compatible container. Do not mix with other waste types.[7][10]
- Collection: When the container is full, arrange for disposal through a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[3][7][9]

Visual Workflow for Safe Handling

The following diagram outlines the key procedural steps for safely managing **2-(4-Fluorophenyl)pyridine** from receipt to disposal.



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Caption: Workflow for the safe handling of **2-(4-Fluorophenyl)pyridine**.

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